

# Physical and chemical properties of 4-O-Galloylbiflorin

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## Compound of Interest

Compound Name: 4-O-Galloylbiflorin

Cat. No.: B15595248

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## 4-O-Galloylbiflorin: A Technical Guide for Researchers

An In-depth Examination of the Physical, Chemical, and Biological Properties of a Bioactive Monoterpene Glycoside

This technical guide provides a comprehensive overview of **4-O-Galloylbiflorin**, a natural compound isolated from the roots of *Paeonia lactiflora*. This document is intended for researchers, scientists, and drug development professionals, detailing its known physicochemical properties, biological activities, and relevant experimental protocols.

## Physicochemical Properties

**4-O-Galloylbiflorin** is a monoterpene glycoside characterized by a "cage-like" pinane skeleton, a structural feature of many bioactive constituents from the *Paeonia* genus. Its structure consists of an albiflorin moiety esterified with a galloyl group. While detailed experimental data such as a specific melting point and comprehensive spectral analyses are not readily available in publicly accessible literature, its fundamental properties have been established.

Table 1: Physical and Chemical Properties of **4-O-Galloylbiflorin**

Property	Value	Source(s)
Molecular Formula	C <sub>30</sub> H <sub>32</sub> O <sub>15</sub>	--INVALID-LINK--
Molecular Weight	632.57 g/mol	--INVALID-LINK--
CAS Number	929042-36-4	--INVALID-LINK--
IUPAC Name	[(2R,3S,4S,5R,6S)-6- [[[(1R,3R,4R,6S,9S)-9- (benzoyloxymethyl)-4-hydroxy- 6-methyl-8-oxo-7- oxatricyclo[4.3.0.0 <sup>39</sup> ]nonan-1- yl]oxy]-3,4,5-trihydroxyoxan-2- yl]methyl 3,4,5- trihydroxybenzoate	--INVALID-LINK--
Solubility	Soluble in DMSO (10 mg/mL reported by vendor)	--INVALID-LINK--
SMILES	CC12CC(C3CC1(C3(C(=O)O2 )COC(=O)C4=CC=CC=C4)OC 5C(C(C(C(O5)COC(=O)C6=C C(=C(C(=C6)O)O)O)	

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